

An In-depth Technical Guide to Mesitylhydrazine Hydrochloride: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: 2,4,6-Trimethylphenylhydrazine
hydrochloride

Cat. No.: B3422079

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This guide provides a comprehensive technical overview of mesitylhydrazine hydrochloride (MHC), a crucial reagent in modern organic synthesis. Designed for researchers, chemists, and professionals in drug development, this document moves beyond a simple data sheet to offer in-depth insights into the compound's characteristics, practical handling protocols, and its pivotal role in synthetic chemistry, particularly in the formation of indole scaffolds.

Section 1: Chemical Identity and Structure

Mesitylhydrazine hydrochloride is the salt form of (2,4,6-trimethylphenyl)hydrazine. The hydrochloride form enhances its stability and simplifies handling compared to the free base.

Identifier	Value	Source
IUPAC Name	(2,4,6-trimethylphenyl)hydrazine;hydrochloride	[1] [2]
Synonyms	1-Mesitylhydrazine hydrochloride, 2,4,6-Trimethylphenylhydrazine HCl	[2] [3]
CAS Number	24006-09-5, 76195-82-9	[1] [4] [5]
Molecular Formula	C ₉ H ₁₅ ClN ₂	[1] [3] [6]
Molecular Weight	186.68 g/mol	[1] [2] [6] [7]
InChI Key	XFGPCULNJGZRTH-UHFFFAOYSA-N	[1] [2] [5]

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  node [shape=plaintext];  
  edge [style=solid];
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C2 [label="C"];  
C3 [label="C"];  
C4 [label="C"];  
C5 [label="C"];  
C6 [label="C"];  
N1 [label="N"];  
N2 [label="H2N"];  
CH3_2 [label="H3C"];  
CH3_4 [label="CH3"];  
CH3_6 [label="H3C"];  
H_N1 [label="H"];  
HCl [label="• HCl", fontsize=12];
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C4 [pos="0,-1.2!"];
C5 [pos="1.04,-0.6!"];
C6 [pos="1.04,0.6!"];

// Position substituents
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N2 [pos="-0.8,3.2!"];
H_N1 [pos="0.8,3.2!"];
CH3_2 [pos="-2.08,1.2!"];
CH3_4 [pos="0,-2.4!"];
CH3_6 [pos="2.08,1.2!"];
HCl [pos="2.5, 2.5!"];

// Draw bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- N1;
C2 -- CH3_2;
C4 -- CH3_4;
C6 -- CH3_6;
N1 -- N2;
N1 -- H_N1;

// Benzene ring double bonds (approximate representation)
edge [style=dashed];
C1 -- C6;
C2 -- C3;
C4 -- C5;
```

}

Caption: Chemical structure of Mesitylhydrazine Hydrochloride.

Section 2: Physical and Chemical Properties

MHC is an off-white solid material.^[3] Its physical characteristics are critical for determining appropriate storage, handling, and reaction conditions.

Property	Value	Notes	Source
Appearance	Off-white solid	^[3]	
Melting Point	175 - 178.5 °C	Some sources report up to 185°C with decomposition.	^{[2][3][5]}
Solubility	Soluble in water	No quantitative data is readily available.	^[2]
Stability	Stable under recommended storage conditions.	The compound is hygroscopic and should be protected from moisture.	^[3]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.	Avoid contact with these materials to prevent vigorous or hazardous reactions.	^[3]
Decomposition	Thermal decomposition can release toxic fumes.	Products include carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen chloride gas.	^[3]

Section 3: The Fischer Indole Synthesis: A Core Application

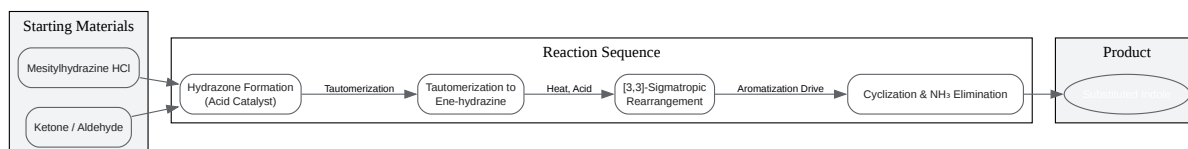
The primary utility of mesitylhydrazine hydrochloride in research and development lies in its role as a key precursor in the Fischer indole synthesis.^[7] This reaction, discovered in 1883, remains one of the most reliable methods for constructing the indole nucleus, a privileged scaffold in medicinal chemistry.^[8]

3.1: Mechanistic Causality

The choice of an arylhydrazine, such as MHC, is foundational to the Fischer synthesis. The reaction proceeds through several key stages:

- **Hydrazone Formation:** The arylhydrazine reacts with a ketone or aldehyde under acidic conditions to form a phenylhydrazone.
- **Tautomerization:** The hydrazone tautomerizes to its enamine form.
- **[9][9]-Sigmatropic Rearrangement:** This is the crucial C-C bond-forming step. The enamine undergoes a concerted rearrangement, driven by the formation of a stable aromatic ring.
- **Aromatization:** The intermediate loses a molecule of ammonia, followed by tautomerization, to yield the final aromatic indole product.^[8]

The bulky mesityl group in MHC can introduce steric hindrance, influencing the regioselectivity of the cyclization and the properties of the resulting indole. The acid catalyst, often the inherent hydrochloride or supplemented with others like acetic or polyphosphoric acid, is essential for protonating intermediates and facilitating the key rearrangement and elimination steps.^{[8][10]}



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Caption: Workflow of the Fischer Indole Synthesis.

3.2: Experimental Protocol: Synthesis of a Substituted Indole

This protocol is a representative example of a Fischer indole synthesis using MHC. The specific ketone and reaction conditions may be adapted for different target molecules.

Objective: To synthesize 2,3,5,7-tetramethyl-1H-indole from mesitylhydrazine hydrochloride and 2-butanone.

Methodology:

- Reagent Preparation:
 - In a 100 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add mesitylhydrazine hydrochloride (1.87 g, 10 mmol).
 - Add 2-butanone (0.87 mL, 12 mmol).
 - Add absolute ethanol (20 mL) as the solvent.
- Hydrazone Formation:
 - Add 2-3 drops of glacial acetic acid to catalyze the formation of the hydrazone.

- Stir the mixture at room temperature for 1 hour. The progress can be monitored by Thin Layer Chromatography (TLC) to observe the consumption of the starting materials.
- Cyclization and Indolization:
 - Once hydrazone formation is complete, slowly add polyphosphoric acid (PPA) (approx. 10 g) to the mixture. Note: The addition of PPA is exothermic and should be done cautiously.
 - Heat the reaction mixture to 100-120°C using an oil bath.[\[10\]](#)
 - Maintain this temperature and continue stirring for 10-15 minutes. The color of the mixture will typically darken as the indole forms.
- Work-up and Isolation:
 - Allow the reaction flask to cool to room temperature.
 - Carefully pour the reaction mixture into a beaker containing 100 mL of ice-cold water while stirring vigorously to decompose the PPA.[\[10\]](#)
 - The solid product will precipitate. Continue stirring for 15-20 minutes to ensure complete precipitation.
 - Collect the solid product by vacuum filtration.
 - Wash the solid with several portions of cold water until the filtrate is neutral to pH paper.[\[10\]](#)
- Purification:
 - The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final 2,3,5,7-tetramethyl-1H-indole.
 - Dry the purified product under vacuum. Characterize by melting point, NMR, and MS analysis.

Section 4: Analytical Characterization

Confirming the identity and purity of MHC is crucial. While specific spectral data is often proprietary to the supplier, the expected characteristics can be deduced from its structure.

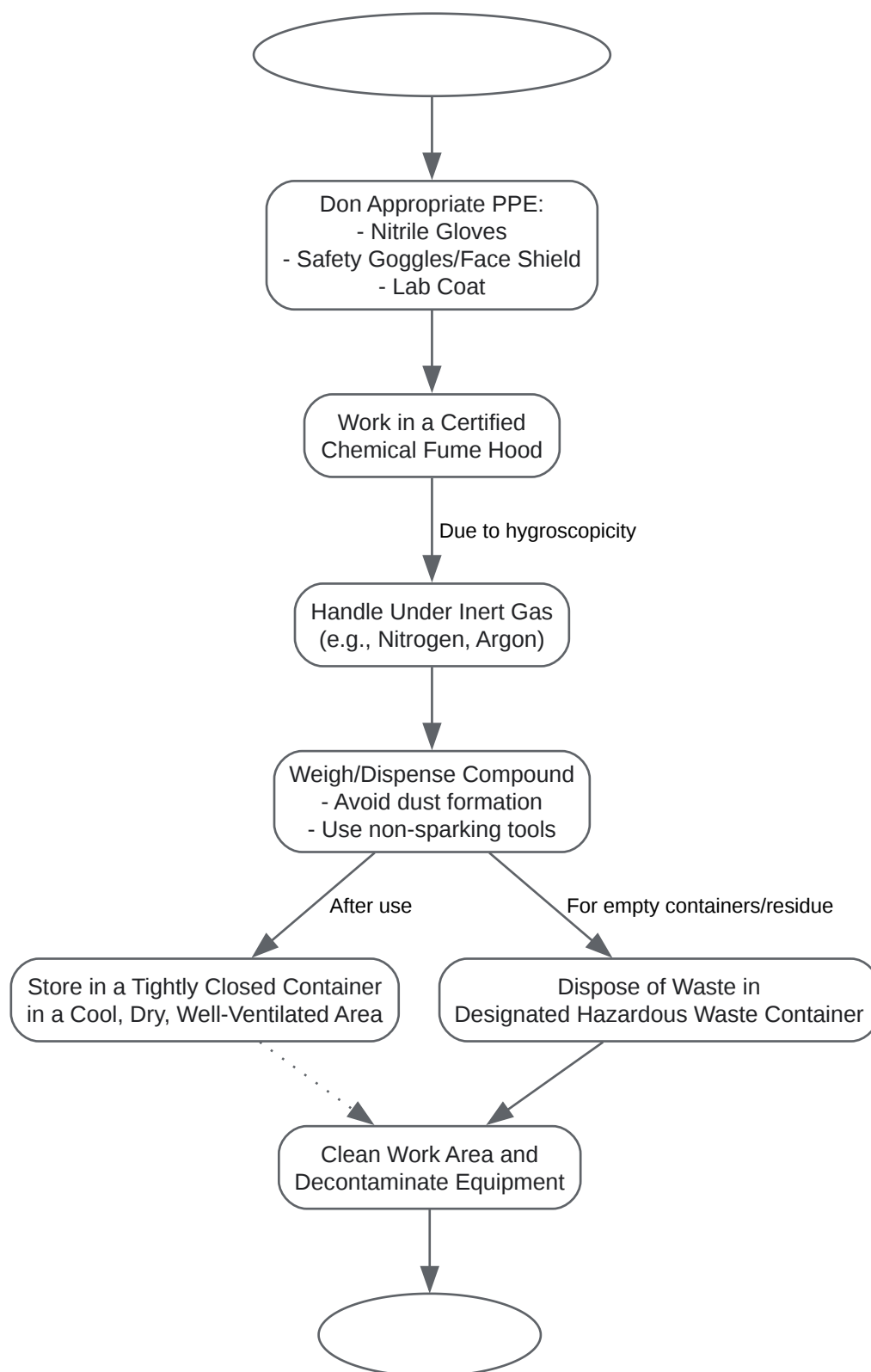
- ^1H NMR: The proton NMR spectrum should show characteristic signals for the aromatic protons on the mesityl ring, the three methyl groups (which may appear as two distinct singlets due to symmetry), and the hydrazine protons (NH-NH_2), which are often broad and may exchange with D_2O .
- ^{13}C NMR: The carbon NMR will display signals corresponding to the four unique carbons of the mesityl ring and the single methyl carbon environment.
- IR Spectroscopy: The infrared spectrum will exhibit characteristic N-H stretching vibrations (typically in the $3100\text{-}3400\text{ cm}^{-1}$ region), C-H stretches from the aromatic and methyl groups, and C=C stretching from the aromatic ring.
- Mass Spectrometry (MS): Mass spectral analysis would show the molecular ion for the free base ($\text{C}_9\text{H}_{14}\text{N}_2$) upon loss of HCl.

Section 5: Safety, Handling, and Storage

Mesitylhydrazine hydrochloride, like many hydrazine derivatives, requires careful handling due to its toxicological profile.

GHS Hazard Classification:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[\[5\]](#)[\[9\]](#)[\[11\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[9\]](#)[\[11\]](#)
- Carcinogenicity: Suspected of causing cancer.[\[9\]](#)[\[11\]](#)



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Caption: Safe handling workflow for Mesitylhydrazine Hydrochloride.

Storage and Handling Recommendations:

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[3] For procedures that may generate dust, a NIOSH-approved respirator is recommended.[3]
- Engineering Controls: Ensure adequate ventilation, preferably by handling within a chemical fume hood.[3] Eyewash stations and safety showers must be readily accessible.[3]
- Storage Conditions: Store in a cool, dry, and well-ventilated place.[2] Keep the container tightly sealed to protect from moisture, as the compound is hygroscopic.[3][9] It should be handled and stored under an inert gas atmosphere.[3][9]

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